

# In-depth Technical Guide on the Safety and Handling of Yuankanin Powder

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document is intended for research purposes only and not for human or veterinary use. The safety and handling guidelines compiled herein are based on available data for **Yuankanin** and structurally related flavonoid compounds. A specific, official Safety Data Sheet (SDS) for **Yuankanin** is not publicly available; therefore, all handling and safety procedures should be conducted with caution and in accordance with standard laboratory safety practices for novel chemical entities.

## **Chemical and Physical Properties**

**Yuankanin** is a flavonoid glycoside, specifically a genkwanin-5-bioside, where the sugar moiety consists of xylose and glucose. It is a natural product that can be isolated from the aerial parts of plants such as Gnidia involucrata and Daphne genkwa.

Table 1: Chemical and Physical Data for Yuankanin



Property	Value	Citations	
IUPAC Name	2-(4-hydroxyphenyl)-7- methoxy-5- [(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6- [[(2S,3R,4S,5R)-3,4,5- trihydroxyoxan-2- yl]oxymethyl]oxan-2- yl]oxychromen-4-one	[1]	
Synonyms	Yuankanin, Genkwanin-5- bioside	[1][2]	
CAS Number	77099-20-8	[1][2]	
Molecular Formula	C27H30O14	[3]	
Molecular Weight	578.5 g/mol	5 g/mol [1][3]	
Appearance	Powder	er [4]	
Purity	Typically ≥95% or ≥98% for research-grade material.	[3][5]	
Solubility	Soluble in DMSO, Pyridine, Methanol, and Ethanol.	[4]	
Storage	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C.	[6]	

### **Safety and Handling Guidelines**

As a specific Safety Data Sheet for **Yuankanin** is not available, the following guidelines are based on toxicological data from the source plants and safety information for the structurally related compound, Genkwanin. The source plants, particularly from the Daphne genus, are known to have toxic properties. Therefore, **Yuankanin** should be handled with care, assuming it may have irritant and toxic properties.



#### **Hazard Identification**

Based on the GHS classification for the structurally similar compound Genkwanin, the following hazards should be considered:

Table 2: Postulated GHS Hazard Classification for Yuankanin

Hazard Class	Category	Hazard Statement	Basis of Classification
Acute Toxicity, Oral	4	H302: Harmful if swallowed	GHS classification for Genkwanin.[5]
Skin Irritation	2	H315: Causes skin irritation	General precaution for novel powders.
Eye Irritation	2A	H319: Causes serious eye irritation	General precaution for novel powders.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	General precaution for fine powders.

## **Handling and Personal Protective Equipment (PPE)**

A systematic approach to handling **Yuankanin** powder is essential to minimize exposure.





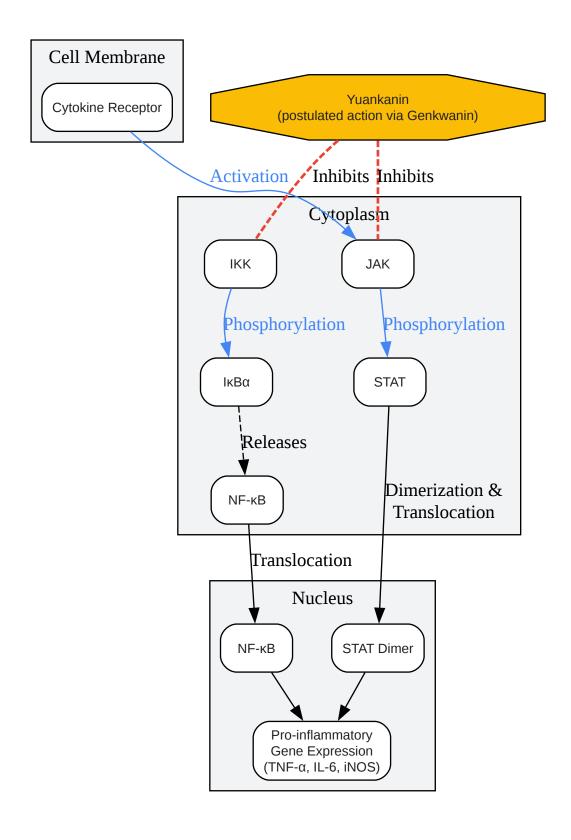


Preparation
Powder Handling
Cleanup and Disposal

On Appropriate PPE (Lab out, gloves, goggles)
Work in a Vertilated Enclosure (Fume Hood)
Weigh Powder Carefully to Avoid Aerosolization (e.g., in DMSC)

Prepare Stock Solution (e.g., in DMSC)





Click to download full resolution via product page



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. benchchem.com [benchchem.com]
- 2. Genkwanin ameliorates adjuvant-induced arthritis in rats through inhibiting JAK/STAT and NF-kB signaling pathways PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Genkwanin nanosuspensions: a novel and potential antitumor drug in breast carcinoma therapy PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [In-depth Technical Guide on the Safety and Handling of Yuankanin Powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683530#safety-and-handling-guidelines-for-yuankanin-powder]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com